

In-Depth Technical Guide: 1-Amino-2-methyl-2-propanethiol Hydrochloride

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Compound of Interest

Compound Name: 1-Amino-2-methyl-2-propanethiol
hydrochloride

Cat. No.: B042641

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Introduction

1-Amino-2-methyl-2-propanethiol hydrochloride, also known as dimethylcysteamine hydrochloride, is a sulfur-containing organic compound with the chemical formula $C_4H_{12}CINS$. As a member of the aminothiols class of molecules, it holds potential for investigation in various biomedical applications, particularly those leveraging the nucleophilic and antioxidant properties of the thiol group. This technical guide provides a comprehensive review of the available scientific literature on **1-Amino-2-methyl-2-propanethiol hydrochloride**, focusing on its chemical properties, synthesis, and potential mechanisms of action based on related aminethiol compounds. It is important to note that while the synthesis of this compound is documented, there is a significant lack of published research on its specific biological activities, pharmacology, and toxicology. Therefore, much of the discussion on its potential applications and mechanisms is extrapolated from studies on structurally similar and well-researched aminothiols such as cysteamine and amifostine.

Physicochemical Properties

A summary of the key physicochemical properties of **1-Amino-2-methyl-2-propanethiol hydrochloride** is presented in Table 1. This data has been aggregated from various chemical suppliers and databases.

Property	Value	References
CAS Number	32047-53-3	[1] [2] [3]
Molecular Formula	C4H12ClNS	[1]
Molecular Weight	141.66 g/mol	[1]
Appearance	White or white crystalline powder/Solid	[3]
Purity	≥95-97%	[2]
Melting Point	202-203 °C	[3]
Boiling Point	146.2 °C at 760 mmHg	[3]
Density	0.936 g/cm ³	[3]
Flash Point	42.2 °C	[3]
Solubility	Soluble in water	
Storage	4°C, stored under nitrogen	[1]
SMILES	<chem>CC(S)(C)CN.Cl</chem>	[1]
InChI Key	YZCAFAKJYGMSY-UHFFFAOYSA-N	

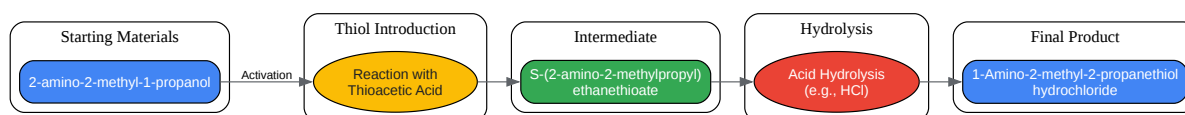
Synthesis

The synthesis of **1-Amino-2-methyl-2-propanethiol hydrochloride** has been described in the scientific literature. A key reference for its preparation is found in the Journal of the American Chemical Society, 2002, Vol. 124, p. 4666-4677. While the full experimental details from this specific publication are not publicly available through general searches, a synthetic route has been reported involving the reaction with hydrogen chloride in water at 115°C for 40 hours.[\[4\]](#)
[\[5\]](#)

A generalized workflow for the synthesis of aminothiols often involves the conversion of an amino alcohol to a thioacetate followed by hydrolysis, or the reaction of an aziridine with a

sulfur nucleophile. The specific protocol for **1-Amino-2-methyl-2-propanethiol hydrochloride** would require access to the detailed experimental section of the cited literature.

Below is a conceptual workflow for a plausible synthesis of **1-Amino-2-methyl-2-propanethiol hydrochloride**, based on common organic chemistry principles for the formation of aminothiols.



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Caption: Conceptual synthesis workflow for **1-Amino-2-methyl-2-propanethiol hydrochloride**.

Potential Mechanism of Action and Biological Relevance

Due to the absence of specific studies on **1-Amino-2-methyl-2-propanethiol hydrochloride**, its potential mechanism of action and biological relevance are inferred from the well-established activities of other aminothiols, particularly in the context of radioprotection and antioxidant activity.

Aminothiols are known to mitigate the damaging effects of ionizing radiation and oxidative stress through several mechanisms:

- **Scavenging of Reactive Oxygen Species (ROS):** The thiol group (-SH) is a potent nucleophile and can directly react with and neutralize harmful ROS, such as hydroxyl radicals ($\bullet\text{OH}$), which are generated by the radiolysis of water and are major contributors to cellular damage.[6]

- **Hydrogen Atom Donation:** The thiol group can donate a hydrogen atom to repair damaged biomolecules, such as DNA radicals, thereby restoring their original structure and function.
- **Mixed Disulfide Formation:** Amino thiols can form mixed disulfides with cysteine residues in proteins and with glutathione (GSH), a major endogenous antioxidant. This interaction can protect critical protein thiols from irreversible oxidation and can also influence cellular redox signaling pathways.^{[4][7]}
- **Induction of Hypoxia:** Some amino thiols are thought to induce a temporary state of hypoxia (low oxygen) in tissues, which can make them less sensitive to the damaging effects of radiation.

The diagram below illustrates the general signaling pathway and mechanisms of action for amino thiol radioprotectants.



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